

# An In-depth Technical Guide to Trimethylurea (CAS 632-14-4)

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## Compound of Interest

Compound Name: Trimethylurea

Cat. No.: B1211377

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## Abstract

This technical guide provides a comprehensive overview of **Trimethylurea** (CAS 632-14-4), a substituted urea derivative with emerging applications in biochemical research and as a reagent in organic synthesis. This document collates available data on its chemical and physical properties, synthesis, analytical methods, and toxicological profile. Detailed experimental protocols and data are presented to support its practical application in a laboratory setting. Furthermore, this guide explores its potential metabolic fate and its role as a chaotropic agent in proteomics.

## Chemical and Physical Properties

**Trimethylurea**, also known as 1,1,3-trimethylurea or N,N,N'-trimethylurea, is a white crystalline solid at room temperature. It is characterized by the presence of three methyl groups attached to the urea backbone. Its properties make it soluble in water and polar organic solvents.

Table 1: Physicochemical Properties of **Trimethylurea**

Property	Value	Reference
CAS Number	632-14-4	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	102.14 g/mol	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Melting Point	74-75 °C	N/A
Boiling Point	Not available	
Solubility	Soluble in water and polar organic solvents	<a href="#">[1]</a>
InChI Key	COSWCAGTKRUTQV-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	CNC(=O)N(C)C	<a href="#">[1]</a>

## Synthesis of Trimethylurea

While a specific detailed protocol for the synthesis of 1,1,3-**trimethylurea** is not readily available in the reviewed literature, a general and plausible method involves the reaction of methyl isocyanate with dimethylamine. The lone pair of electrons on the nitrogen atom of dimethylamine attacks the electrophilic carbon atom of the isocyanate group, followed by proton transfer to form the final product.

### Experimental Protocol: Synthesis of 1,1,3-**Trimethylurea** (Proposed)

#### Materials:

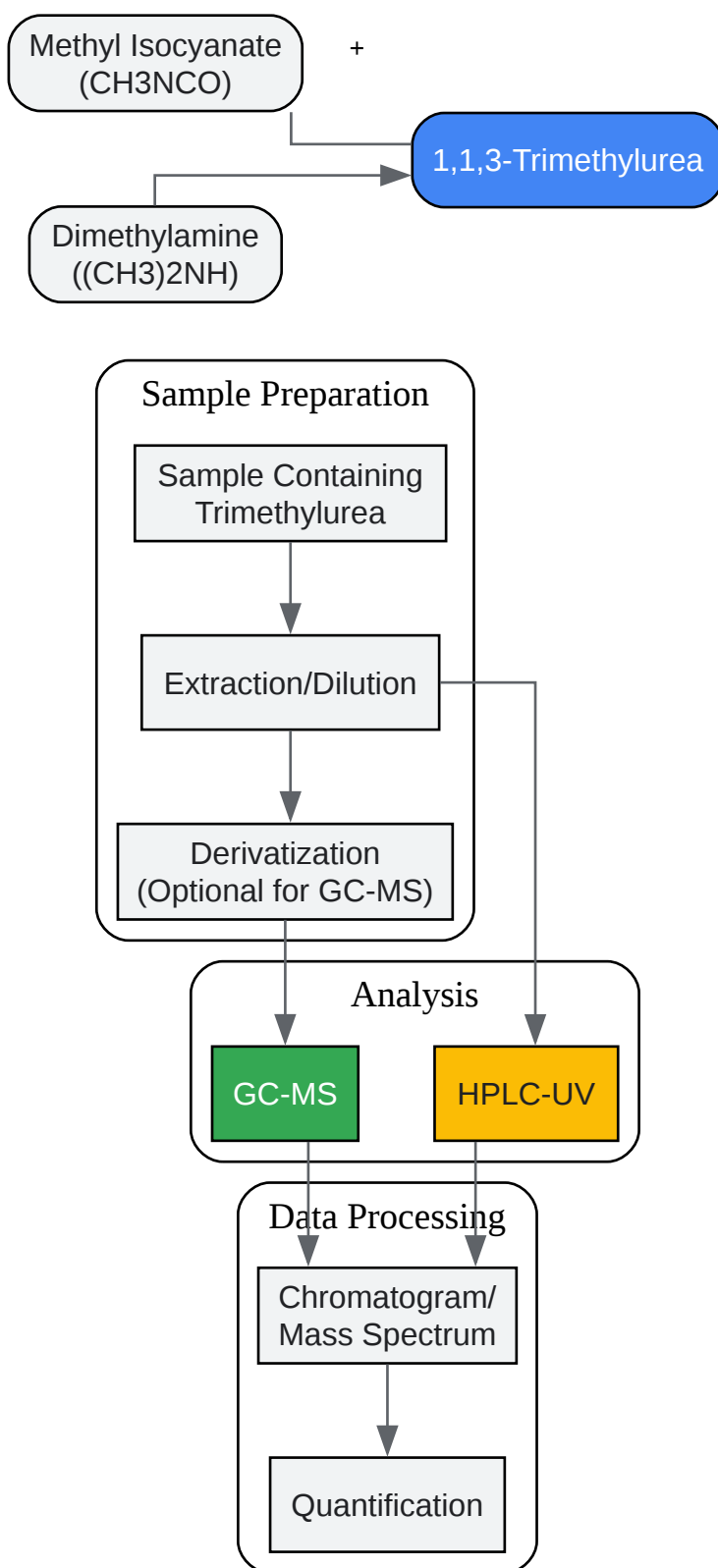
- Methyl isocyanate
- Dimethylamine (solution in a suitable solvent, e.g., THF or diethyl ether)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Ice bath

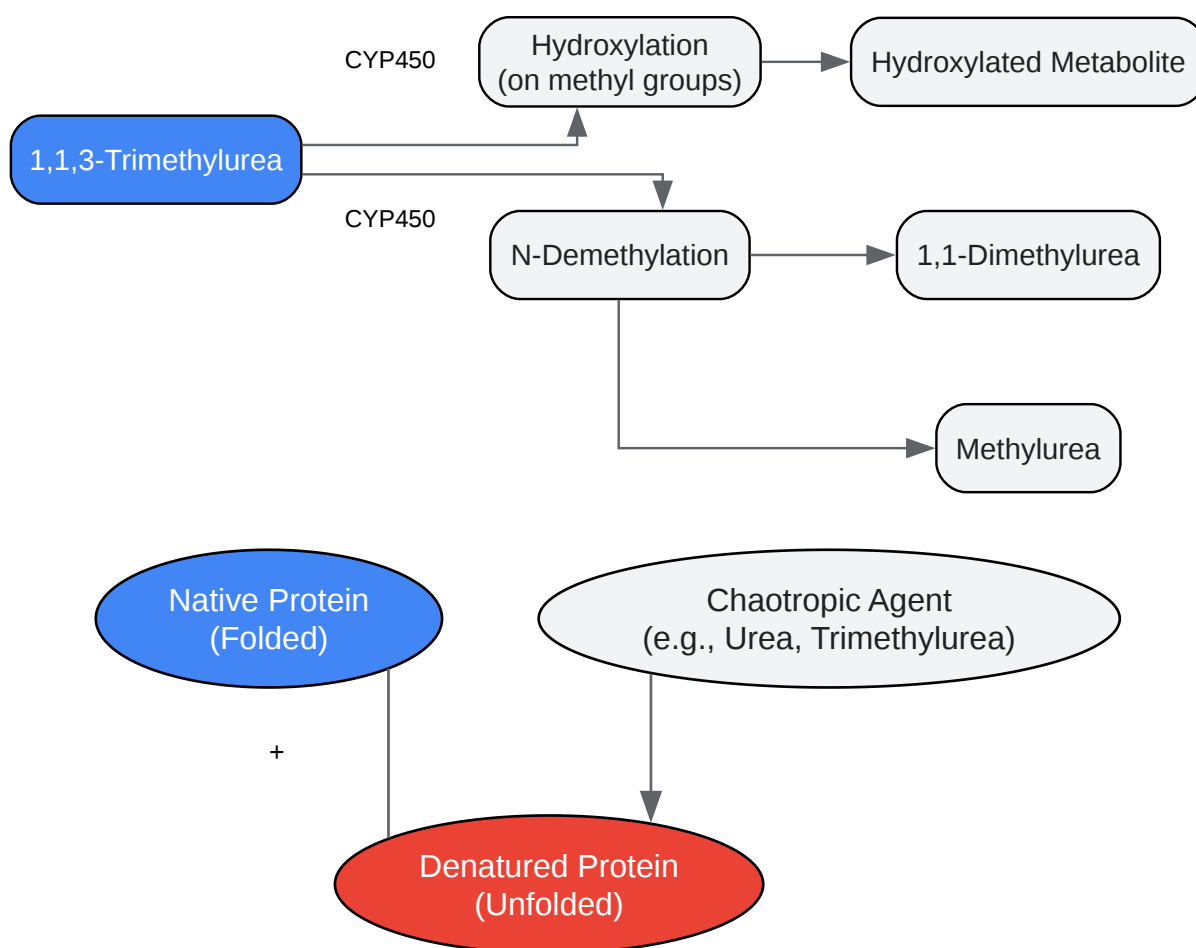
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Rotary evaporator
- Recrystallization solvent (e.g., hexane or ethyl acetate/hexane mixture)

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve dimethylamine in an anhydrous solvent (diethyl ether or THF) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath to 0 °C.
- Slowly add a solution of methyl isocyanate in the same anhydrous solvent to the cooled dimethylamine solution via the dropping funnel with continuous stirring.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours to ensure the reaction goes to completion.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC).
- Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization from a suitable solvent or solvent mixture to obtain pure **1,1,3-trimethylurea**.
- Characterize the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm its identity and purity.

Diagram 1: Proposed Synthesis of **Trimethylurea**





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## References

- 1. [hpvchemicals.oecd.org](http://hpvchemicals.oecd.org) [[hpvchemicals.oecd.org](http://hpvchemicals.oecd.org)]
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